Application Note: Comprehensive 2D NMR Characterization of 3-Methylthio-1,2-propanediol

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Compound of Interest

Compound Name:	*3-METHYLTHIO-1,2-PROPANEDIOL*
CAS No.:	*22551-26-4*
Cat. No.:	*B1595328*

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Executive Summary & Scientific Rationale

3-Methylthio-1,2-propanediol (MTPD) (CAS: 22551-26-4) is a significant sulfur-containing flavor compound, contributing to savory, meaty, and vegetable notes in fermented products like soy sauce and wine. Structurally, it serves as a critical intermediate in the synthesis of thioglycerol derivatives.

The Analytical Challenge: While MTPD appears structurally simple (

), its NMR analysis is complicated by the chiral center at C2. This chirality renders the methylene protons at C1 and C3 diastereotopic, causing them to appear as magnetically non-equivalent anisochronous signals rather than simple triplets or doublets. Furthermore, the chemical shift proximity of the oxygenated methylenes requires precise 2D correlation to avoid misassignment.

Scope of this Guide: This protocol provides a self-validating workflow to unambiguously assign MTPD. It moves beyond basic 1D acquisition, utilizing heteronuclear correlations (HSQC/HMBC) to distinguish the sulfur-bound methylene (

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-S) from the oxygen-bound methylene (

-O) and resolve the diastereotopic coupling networks.

Structural Analysis & Expected Topology

Before acquisition, we must define the spin system topology to interpret the complex multiplets correctly.

Structure:

Position	Carbon Type	Chemical Environment	Key NMR Feature
C1	Methylene ( )	Primary Alcohol (-to-O)	Diastereotopic ( ). ABX system with C2-H.
C2	Methine ( )	Secondary Alcohol (-to-O)	Chiral Center. The source of magnetic non-equivalence.
C3	Methylene ( )	Thioether (-to-S)	Diastereotopic ( ). Upfield relative to C1.[1]
C4	Methyl ( )	S-Methyl	Singlet (unless long-range coupled).

Experimental Protocol

Sample Preparation

Solvent Selection:

- Recommendation:DMSO-d6 (Dimethyl sulfoxide-d6).[2]
- Rationale: Unlike

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, DMSO-d6 slows the exchange of hydroxyl protons (

). This allows for the observation of vicinal coupling between

and

, providing critical connectivity data (e.g., distinguishing primary vs. secondary alcohols).

Preparation Steps:

- Mass: Weigh 15–20 mg of MTPD (liquid/oil).
- Volume: Dissolve in 0.6 mL DMSO-d6 (containing 0.03% TMS as internal standard).
- Vessel: Transfer to a high-precision 5mm NMR tube. Filter if any turbidity is observed to prevent line broadening.

Acquisition Parameters (600 MHz equiv.)

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Experiment	Pulse Sequence	Scans (NS)	TD (F2/F1)	Rationale
1H 1D	zg30	16	64k	Quantitative integration and multiplet analysis.
13C 1D	zgpg30	1024	64k	Carbon backbone verification (decoupled).
COSY	cosygpppqf	8	2048/256	Tracing the spin system (C1-C2-C3).
HSQC-DEPT	hsqcedetgpsisp2	8	2048/256	Critical: Phase-edited to distinguish (positive) from (negative).
HMBC	hmbcgplpndqf	16	4096/256	Long-range ( ) correlations to link the S-Methyl group to the chain.

Data Analysis & Assignment Logic

The "Self-Validating" Assignment Workflow

This workflow ensures that every peak assignment is cross-verified by at least two distinct correlations.

Step 1: Anchor the Spin System (The S-Methyl Group)

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The S-Methyl protons are the only singlet in the aliphatic region and serve as the entry point.

- Observation: Singlet at

  ppm.
- Validation (HMBC): This singlet should show a strong correlation to the C3 carbon. This immediately identifies the C3 signal in the carbon spectrum, distinguishing it from C1.

Step 2: Differentiating C1 vs. C3 (O-CH2 vs. S-CH2)

Both are methylenes, but their chemical environments differ significantly.

- Electronegativity Rule: Oxygen is more electronegative than Sulfur. Therefore, C1 (

  -O) will be downfield (deshielded) relative to C3 (

  -S).
  - Predicted C1 (

    ): 3.4 – 3.6 ppm.
  - Predicted C3 (

    ): 2.5 – 2.8 ppm.
- HSQC Editing: Both C1 and C3 will appear as negative phases (blue) in multiplicity-edited HSQC, while C2 (

) and C4 (

) appear positive (red).

Step 3: Resolving Diastereotopicity

Due to the chiral C2, the protons on C1 (

) and C3 (

) are non-equivalent.

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- Appearance: Look for complex multiplets (AB part of an ABX system) rather than clean doublets.
- COSY Confirmation:
  - and

    will show a strong geminal coupling cross-peak (if resolution permits) and both will couple to

    .
  - and

    will couple to

    .
  - Crucial Check: There should be NO COSY correlation between H1 and H3. They are separated by C2.[1]

Assignment Table (Theoretical Reference in DMSO-d6)

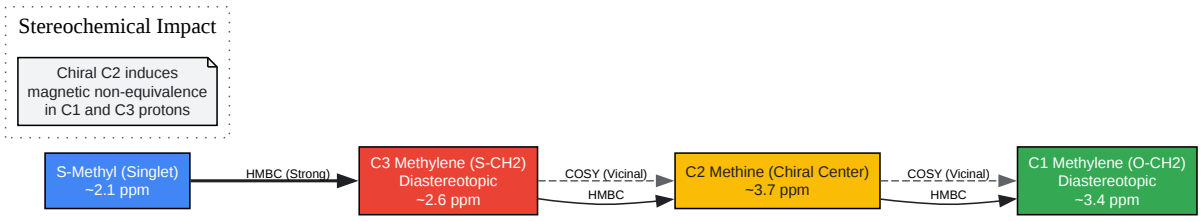
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Position	Type	(ppm)	(ppm)	Multiplicity	Key HMBC Correlations ( )
S-Me (4)		~15.0 - 16.0	~2.05 - 2.10	Singlet (s)	C3
C3		~35.0 - 38.0	~2.45 - 2.65	dd / m (Diastereotopic)	C2, C4, C1 (weak)
C2		~69.0 - 71.0	~3.60 - 3.75	Multiplet (m)	C1, C3
C1		~64.0 - 66.0	~3.30 - 3.50	dd / m (Diastereotopic)	C2, C3
OH (C2)		-	~4.5 - 4.8	Doublet (d)	C1, C2, C3
OH (C1)		-	~4.4 - 4.6	Triplet (t)	C1, C2

> Note: Chemical shifts are estimates based on substituent additivity rules and solvent effects (DMSO-d6). Actual values may vary slightly based on concentration and temperature.

Visualization of Signaling Pathways (Logic Flow)

The following diagram illustrates the HMBC/COSY connectivity logic required to solve the structure.



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Figure 1: NMR Connectivity Map. Solid arrows represent HMBC (Long-range C-H) correlations; dashed lines represent COSY (H-H) scalar couplings.

Troubleshooting & Causality

Issue: The signals for C1 (

-O) and C2 (

-O) overlap heavily in the 3.4–3.8 ppm region.

- Causality: Both carbons are attached to oxygen, resulting in similar deshielding effects.
- Solution: Rely on HSQC. The HSQC cross-peaks will separate them by carbon chemical shift (C2 is methine, C1 is methylene). In a multiplicity-edited HSQC, C2 will be positive (red) and C1 will be negative (blue).

Issue: OH protons are broad or missing.

- Causality: Chemical exchange with trace water in the solvent or "wet" DMSO.
- Solution: Dry the sample over molecular sieves or lower the temperature to 280K to slow the exchange rate and sharpen the OH signals.

References

- PubChem.3-(Methylthio)-1,2-propanediol (Compound).[3] National Library of Medicine.[3] Available at: [Link][3]
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- Biological Magnetic Resonance Data Bank (BMRB).1,2-Propanediol NMR Data. (Reference for the diol backbone shifts). Available at: [Link]

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Sources

- 1. bmse000302 1,2-Propanediol at BMRB [bmrb.io]
- 2. biointerfaceresearch.com [biointerfaceresearch.com]
- 3. 3-(Methylthio)-1,2-propanediol | C4H10O2S | CID 90802 - PubChem [pubchem.ncbi.nlm.nih.gov]
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